

# An In-depth Technical Guide to the Natural Abundance and Isotopes of Krypton

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Introduction

Krypton (Kr), a noble gas with atomic number 36, is a minor constituent of Earth's atmosphere. While chemically inert, its unique isotopic composition, comprising a suite of stable and radioactive isotopes, makes it a valuable tool in various scientific and technical fields. This guide provides a comprehensive overview of the natural abundance of krypton isotopes, their distinct properties, the methodologies for their analysis, and their applications, with a particular focus on areas relevant to biomedical research and diagnostics.

## Natural Abundance and Properties of Krypton Isotopes

Krypton's isotopic landscape is characterized by six stable isotopes and a number of radioactive isotopes, some of which have significant applications. The natural abundance of these isotopes in Earth's atmosphere is a result of primordial nucleosynthesis and subsequent stellar processes.

## Stable Isotopes of Krypton

Naturally occurring krypton is a mixture of six stable isotopes, with  $^{84}\text{Kr}$  being the most abundant. The precise isotopic composition of atmospheric krypton is well-established and serves as a reference standard in isotopic analysis.

Table 1: Natural Abundance and Properties of Stable Krypton Isotopes

Isotope	Atomic Mass (u)	Natural Abundance (%)	Nuclear Spin (I)
<sup>78</sup> Kr	77.920365	0.355	0
<sup>80</sup> Kr	79.916378	2.286	0
<sup>82</sup> Kr	81.913483	11.593	0
<sup>83</sup> Kr	82.914127	11.500	9/2
<sup>84</sup> Kr	83.911498	56.987	0
<sup>86</sup> Kr	85.910611	17.279	0

## Radioactive Isotopes of Krypton

Beyond its stable isotopes, krypton has several radioactive isotopes, with <sup>81</sup>Kr and <sup>85</sup>Kr being of particular scientific interest due to their relatively long half-lives and specific origins.

Table 2: Properties of Key Radioactive Krypton Isotopes

Isotope	Half-Life	Decay Mode	Primary Origin
<sup>81</sup> Kr	229,000 years	Electron Capture (EC)	Cosmogenic
<sup>85</sup> Kr	10.76 years	Beta ( $\beta^-$ )	Anthropogenic (Nuclear Fission)

Krypton-81 (<sup>81</sup>Kr): This long-lived radioisotope is produced in the atmosphere through the interaction of cosmic rays with stable krypton isotopes. Its inert nature and long half-life make it an excellent tracer for dating old groundwater.

Krypton-85 (<sup>85</sup>Kr): Primarily a product of nuclear fission of uranium and plutonium, <sup>85</sup>Kr is released into the atmosphere from nuclear reactors and reprocessing plants.[\[1\]](#) Its presence in the atmosphere can be used to track air masses and to detect clandestine nuclear activities.[\[1\]](#) In industrial applications, <sup>85</sup>Kr is used in thickness gauging and leak detection.[\[1\]](#)

# Experimental Protocols for Isotopic Analysis

The precise measurement of krypton's isotopic composition requires sophisticated analytical techniques, primarily centered around mass spectrometry. The choice of method depends on the required sensitivity and the specific isotopes of interest.

## Resonance Ionization Time-of-Flight Mass Spectrometry (RIS-TOF)

Resonance Ionization Time-of-Flight Mass Spectrometry is a highly sensitive and selective technique for the analysis of trace isotopes. It involves the use of lasers tuned to specific wavelengths to selectively ionize the target isotope, which is then accelerated and detected in a time-of-flight mass spectrometer.

### Methodology Overview:

- **Sample Introduction and Preparation:** The krypton gas sample is introduced into a high-vacuum chamber. For ultra-trace analysis, cryogenic concentration is often employed to enrich the sample.
- **Resonant Ionization:** A multi-step laser ionization process is used. For krypton, this typically involves a two-photon excitation to an intermediate energy level, followed by a third photon to ionize the atom.<sup>[2][3]</sup> This resonant process is highly element-specific, minimizing isobaric interferences.
- **Time-of-Flight Mass Analysis:** The generated ions are accelerated by an electric field into a drift tube. The time it takes for an ion to travel the length of the tube to the detector is proportional to the square root of its mass-to-charge ratio. This allows for the separation and quantification of the different krypton isotopes.
- **Detection:** An electron multiplier or a similar detector records the arrival of the ions, generating a mass spectrum.



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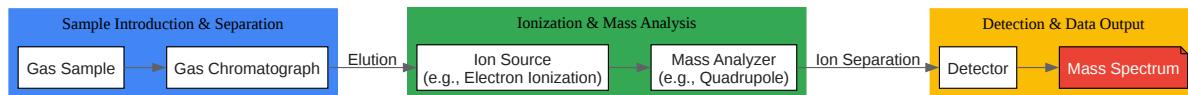
**Diagram 1:** Generalized workflow for Krypton isotopic analysis using RIS-TOF.

## Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry is another powerful technique for the separation and analysis of noble gas isotopes. In this method, a gas chromatograph is used to separate krypton from other gases in the sample before it is introduced into the mass spectrometer for isotopic analysis.

### Methodology Overview:

- **Sample Injection:** A known volume of the gas sample is injected into the gas chromatograph.
- **Chromatographic Separation:** The sample is carried by an inert carrier gas (e.g., helium) through a column containing a stationary phase. Different gases interact with the stationary phase to varying degrees, causing them to travel through the column at different rates and thus be separated.
- **Ionization:** As the separated krypton gas elutes from the GC column, it enters the ion source of the mass spectrometer. Electron ionization is a common method used, where a beam of electrons bombards the krypton atoms, knocking off an electron to create a positive ion.
- **Mass Analysis:** The krypton ions are then passed through a mass analyzer (e.g., a quadrupole or magnetic sector) which separates them based on their mass-to-charge ratio.
- **Detection:** A detector measures the abundance of each isotope, producing a mass spectrum.



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**Diagram 2:** Generalized workflow for Krypton isotopic analysis using GC-MS.

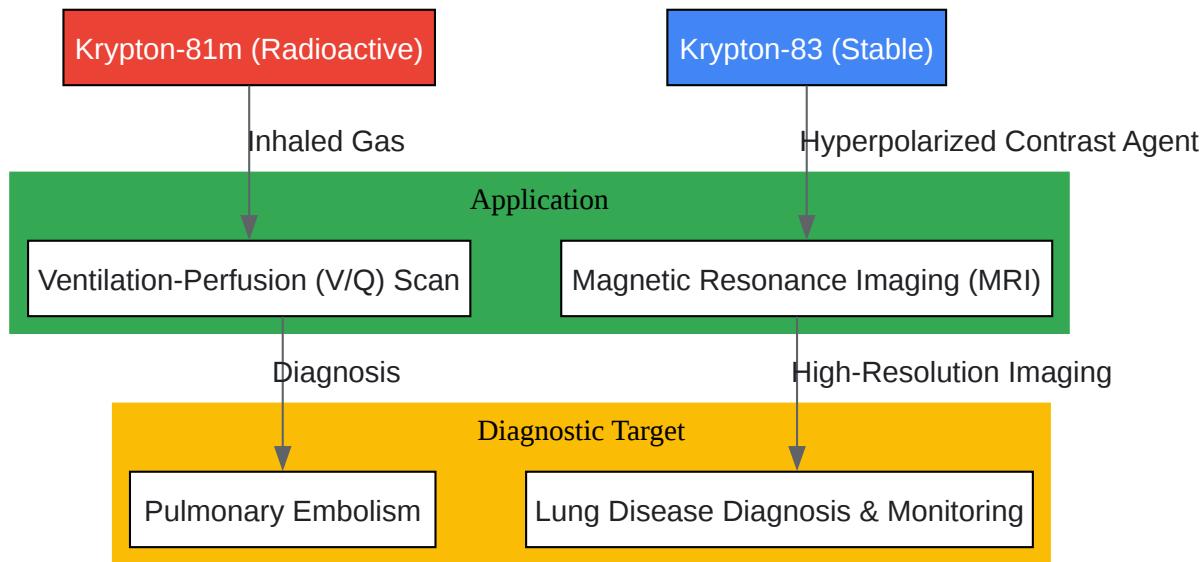
## Applications in Research and Medicine

While direct applications of krypton isotopes in the core processes of drug development, such as serving as metabolic tracers for new chemical entities, are not widely documented, their use in medical diagnostics and biomedical research is of significant relevance to the pharmaceutical and life sciences sectors.

## Medical Imaging and Diagnostics

Radioactive and hyperpolarized stable isotopes of krypton have found important niches in medical imaging, particularly for assessing lung function.

- **Krypton-81m ( $^{81m}\text{Kr}$ ) for Lung Ventilation Scans:**  $^{81m}\text{Kr}$ , with its very short half-life of 13 seconds, is used as an inhaled radioactive gas for ventilation-perfusion (V/Q) scans. These scans are instrumental in diagnosing pulmonary embolism by imaging the distribution of air (ventilation) and blood flow (perfusion) in the lungs.
- **Hyperpolarized Krypton-83 ( $^{83}\text{Kr}$ ) in Magnetic Resonance Imaging (MRI):** Recent advancements have enabled the use of hyperpolarized  $^{83}\text{Kr}$  as a contrast agent in MRI.<sup>[4][5]</sup> This technique allows for high-resolution imaging of the airways and lung surfaces, offering a non-ionizing radiation alternative for diagnosing and monitoring lung diseases.<sup>[4][5]</sup> The relaxation of hyperpolarized  $^{83}\text{Kr}$  is sensitive to the local chemical environment, providing unique functional information about the lung parenchyma.<sup>[4]</sup>



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**Diagram 3:** Medical diagnostic applications of Krypton isotopes.

## Krypton Isotopes in Drug Development: A Prospective Outlook

Currently, the use of krypton isotopes as tracers in pharmacokinetic (Absorption, Distribution, Metabolism, and Excretion - ADME) studies for new drug candidates is not a standard practice. The pharmaceutical industry predominantly relies on isotopes such as Carbon-14 ( $^{14}\text{C}$ ), Tritium ( $^{3}\text{H}$ ), and Deuterium ( $^{2}\text{H}$ ) for labeling drug molecules.<sup>[6][7]</sup> These isotopes can be incorporated into the chemical structure of the drug, allowing for direct tracking of the molecule and its metabolites.

The inert nature of krypton makes it challenging to chemically bond to drug molecules. While the concept of "kryptonates," where  $^{85}\text{Kr}$  is physically entrapped within a solid matrix, has been explored as a universal tracer, its application in the dynamic and complex biological systems relevant to drug metabolism has not been established.<sup>[8]</sup>

However, the advancements in hyperpolarized  $^{83}\text{Kr}$  MRI could offer indirect benefits to drug development. For instance, it could be employed in preclinical and clinical studies to assess the

efficacy of new therapies for pulmonary diseases by providing detailed imaging of lung function and structure before and after treatment.

## Conclusion

The isotopes of krypton, both stable and radioactive, possess a range of properties that make them valuable in diverse scientific applications. While their direct role as tracers in the drug development pipeline is not established, their utility in advanced medical diagnostics, particularly in respiratory medicine, provides researchers and clinicians with powerful tools for understanding disease and evaluating therapeutic interventions. The continued development of techniques for the precise measurement and application of krypton isotopes, such as hyperpolarized  $^{83}\text{Kr}$  MRI, holds promise for further contributions to biomedical science.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Natural Abundance and Isotopes of Krypton]. BenchChem, [2025]. [Online PDF]. Available at:

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